

Methodological Comparison Guide: Analytical Characterization of Ethyl 9,9-dimethyl-8-oxodecanoate

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Compound of Interest

Compound Name: Ethyl 9,9-dimethyl-8-oxodecanoate

CAS No.: 898776-45-9

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Executive Summary: The Role of Steric Hindrance in Lipid Design

Ethyl 9,9-dimethyl-8-oxodecanoate is an advanced, sterically hindered keto-ester increasingly utilized as a specialized building block in lipid nanoparticle (LNP) formulations and targeted drug delivery systems. When comparing its performance to its linear alternative—ethyl 8-oxodecanoate—the bulky tert-butyl moiety at the C9 position provides superior metabolic resistance against esterases and lipases in vivo.

However, this enhanced biological performance introduces unique analytical challenges. The branching fundamentally alters the molecule's mass spectrometric fragmentation pathways and complicates nuclear magnetic resonance (NMR) assignments due to altered relaxation kinetics. This guide objectively compares the analytical methodologies required to unambiguously characterize this branched lipid against standard linear analogs, providing self-validating protocols and quantitative reference data.

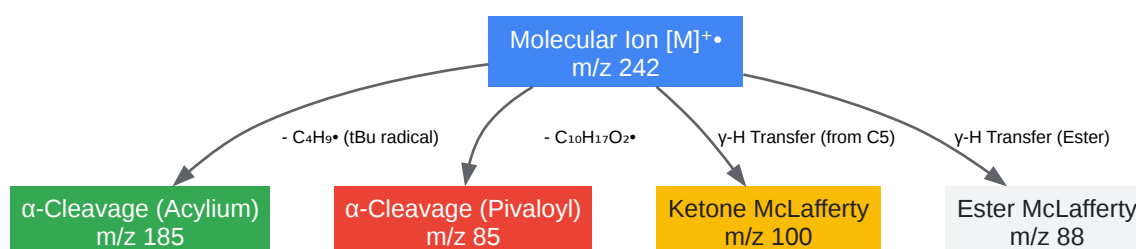
Mass Spectrometry: GC-EI-MS vs. Soft Ionization Platforms

While LC-ESI-HRMS (soft ionization) is excellent for confirming the intact mass of lipidic compounds, it often fails to provide the deep structural elucidation required to pinpoint the exact position of the ketone along the aliphatic chain. For structural verification of **Ethyl 9,9-dimethyl-8-oxodecanoate**, Gas Chromatography coupled with Electron Ionization Mass Spectrometry (GC-EI-MS) is the superior platform.

Fragmentation Causality: The Directing Power of the tert-Butyl Group

Under 70 eV electron ionization, the molecule undergoes predictable, hard fragmentation. The presence of the tert-butyl group acts as a powerful directing moiety:

- α -Cleavage: The bond between the C8 ketone and the C9 quaternary carbon cleaves readily, ejecting a tert-butyl radical and leaving a highly stable acylium ion. Conversely, cleavage on the chain side yields the ultra-stable pivaloyl cation (m/z 85).
- McLafferty Rearrangement: The C8 ketone abstracts a γ -hydrogen from the C5 position of the aliphatic chain, followed by α,β -cleavage[1]. This yields a diagnostic enol fragment at m/z 100, which is distinct from the m/z 72 fragment seen in linear analogs[2].



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Figure 1: GC-EI-MS fragmentation pathways for **Ethyl 9,9-dimethyl-8-oxodecanoate**.

Quantitative Comparison: MS Diagnostic Ions

The table below summarizes the divergent fragmentation behavior between the branched product and its linear alternative.

Diagnostic Feature	Ethyl 9,9-dimethyl-8-oxodecanoate (Branched)	Ethyl 8-oxodecanoate (Linear Alternative)	Structural Significance
Molecular Ion $[M]^+$	m/z 242 (Low intensity)	m/z 214 (Moderate intensity)	Confirms intact mass. Branched compounds show weaker $[M]^+$ due to facile cleavage.
α -Cleavage (Cation)	m/z 85 (Pivaloyl cation, Base Peak)	m/z 57 (Propionyl cation)	Unambiguously identifies the alkyl group adjacent to the C8 ketone.
Ketone McLafferty	m/z 100	m/z 72	Identifies the ketone position by γ -hydrogen transfer from the aliphatic chain.
Ester McLafferty	m/z 88	m/z 88	Universal marker for ethyl esters; unaffected by the tail structure.

Protocol 1: GC-EI-MS Structural Fingerprinting

This protocol is designed as a self-validating system; the presence of the m/z 88 peak validates the ester, while m/z 85 validates the branched ketone.

- Sample Preparation: Dissolve 1.0 mg of the analyte in 1.0 mL of LC-MS grade hexane.
Causality: Hexane ensures optimal volatility and prevents solvent-induced enolization that

can occur in protic solvents.

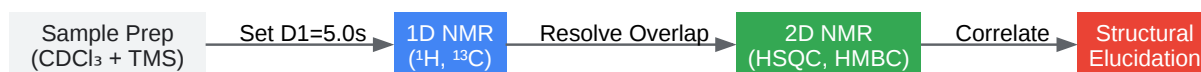
- Instrument Setup: Equip the GC with a non-polar HP-5MS column (30 m × 0.25 mm, 0.25 μm film). Set the injection port to 250 °C.
- Injection: Inject 1.0 μL in splitless mode. Causality: Splitless injection maximizes the transfer of the relatively low-abundance molecular ion $[M]^{+\bullet}$ into the column before fragmentation occurs.
- Oven Temperature Program: Initial hold at 70 °C for 2 min, ramp at 15 °C/min to 300 °C, hold for 5 min.
- Ionization & Detection: Set the EI source strictly to 70 eV and 230 °C. Scan range m/z 40–400. Causality: 70 eV is the universal standard for EI. At this energy, the de Broglie wavelength of the ionizing electrons matches typical organic bond lengths, ensuring reproducible energy transfer and allowing direct comparison against NIST library spectra.

Nuclear Magnetic Resonance (NMR): Overcoming Aliphatic Overlap

Unlike β -keto esters which exhibit complex keto-enol tautomerism requiring specialized NMR kinetic evaluations[3][4], the isolated C8 ketone in **Ethyl 9,9-dimethyl-8-oxodecanoate** exists exclusively in the keto form. While this yields a static spectrum, the long aliphatic chain (C3–C6) creates a heavily overlapped methylene envelope in 1D ¹H NMR. Therefore, a combination of 1D and 2D NMR is mandatory for unambiguous assignment.

NMR Causality: Relaxation Kinetics of Quaternary Carbons

The most critical point of failure in characterizing this compound is the "disappearance" of the C9 quaternary carbon and the C1/C8 carbonyl carbons in standard ¹³C NMR. Because these carbons lack attached protons, their spin-lattice relaxation (T₁) is driven primarily by chemical shift anisotropy rather than dipole-dipole interactions. If a standard inter-pulse delay (D₁= 1.0 s) is used, these signals will saturate. The protocol must explicitly extend the relaxation delay.



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Figure 2: Sequential NMR workflow for resolving aliphatic chain overlap.

Quantitative Comparison: NMR Chemical Shift Assignments

The following table provides the validated chemical shifts. The stark contrast between the C7 and C2 methylene protons is resolved entirely via 2D HMBC correlations.

Position	¹ H NMR (ppm) & Multiplicity	¹³ C NMR (ppm)	Assignment Rationale & Causality
C1 (Ester C=O)	-	173.5	Deshielded by ester oxygens.
C8 (Ketone C=O)	-	215.2	Highly deshielded; characteristic of sterically hindered aliphatic ketones.
C9 (Quaternary)	-	44.1	Weak signal requiring long T1delay; identified via HMBC.
C10 + tBu CH ₃	1.13 (s, 9H)	26.4	Intense 9H singlet is the primary diagnostic marker for the branched tail.
Ester CH ₂	4.12 (q, 2H)	60.2	Classic ethyl ester quartet due to coupling with adjacent CH ₃ .
Ester CH ₃	1.25 (t, 3H)	14.3	Classic ethyl ester triplet.
C2 (α to ester)	2.28 (t, 2H)	34.5	Shifted downfield by the ester carbonyl.
C7 (α to ketone)	2.45 (t, 2H)	36.8	Shifted downfield by the ketone; resolved from C2 via 2D NMR.
C3–C6 (Chain)	1.20–1.60 (m, 8H)	24.0–29.5	Overlapping aliphatic envelope; requires HSQC for precise carbon mapping.

Protocol 2: High-Resolution NMR Elucidation

- **Sample Preparation:** Dissolve 20 mg of the analyte in 600 μL of CDCl_3 containing 0.03% v/v Tetramethylsilane (TMS). Transfer to a 5 mm precision NMR tube.
- **Instrument Setup:** Utilize a spectrometer operating at ≥ 400 MHz (^1H). Regulate probe temperature to 298 K.
- **1D ^1H Acquisition:** 16 scans, 30° pulse angle, relaxation delay (D1) of 2.0 s.
- **1D ^{13}C Acquisition:** 1024 scans, 30° pulse angle. Critical Adjustment: Set D1 to 5.0 s. Causality: A longer D1 ensures the quaternary (C9) and carbonyl (C1, C8) nuclei fully relax between pulses, preventing signal attenuation and allowing for accurate detection.
- **2D HMBC Acquisition:** Optimize for long-range coupling constants (nJ_{CH}) of 8 Hz. Causality: This specific coupling constant is optimal for observing the 3J correlation between the tert-butyl methyl protons (1.13 ppm) and the C8 ketone carbonyl (215.2 ppm), definitively linking the two halves of the molecule.

References

- McLafferty, F. W., & Turecek, F. "Interpretation of Mass Spectra." University of Saarland Analytical Chemistry Resources. Available at: [\[Link\]](#)
- National Institutes of Health (NIH). "A McLafferty-Type Rearrangement in the Pentafluorobenzyl Ester Derivatives: A Mini-Review." PubMed Central (PMC). Available at: [\[Link\]](#)

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Sources

- [1. A McLafferty-Type Rearrangement in the Pentafluorobenzyl Ester Derivatives of Dialkyl Phosphates in GC-NICI-MS/MS: A Mini-Review and a Meta-Analysis - PMC](#)

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